

N,N-Diethylacetamide: A Versatile Aprotic Solvent for Modern Organic Synthesis

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Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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Introduction: **N,N-Diethylacetamide** (DEAE) is a polar aprotic solvent that is gaining increasing attention in the chemical and pharmaceutical industries. With a high boiling point, excellent thermal stability, and miscibility with a wide range of organic solvents and water, DEAE presents a compelling alternative to other common polar aprotic solvents such as N,N-dimethylformamide (DMF) and N,N-dimethylacetamide (DMAc).^[1] Its robust nature makes it particularly suitable for reactions requiring elevated temperatures and prolonged reaction times.^[1] This document provides detailed application notes and protocols for the use of **N,N-Diethylacetamide** in various organic reactions, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a solvent is crucial for its effective application in organic synthesis. **N,N-Diethylacetamide** possesses a unique combination of properties that make it a valuable reaction medium.

Property	Value	Reference
Chemical Formula	C ₆ H ₁₃ NO	[2]
Molecular Weight	115.17 g/mol	[2]
Appearance	Colorless to slightly yellow transparent liquid	[2]
Density	0.925 g/cm ³ @ 25°C	[2]
Boiling Point	182–186°C	[2]
Melting Point	-38°C	[2]
Flash Point	70.6°C (closed cup)	[2]
Solubility	Miscible with water and most organic solvents	[2]
Purity	≥99.0% (GC)	[2]

Applications in Organic Synthesis

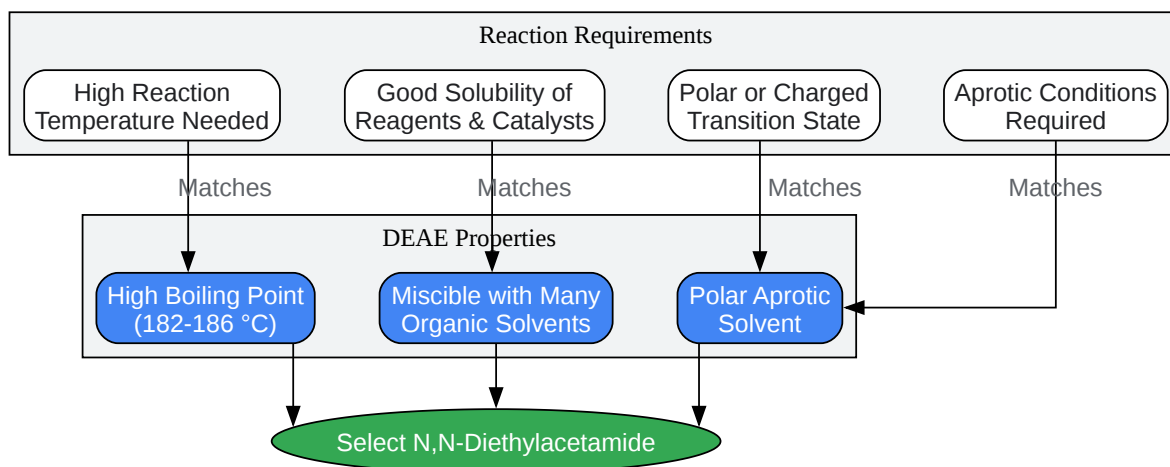
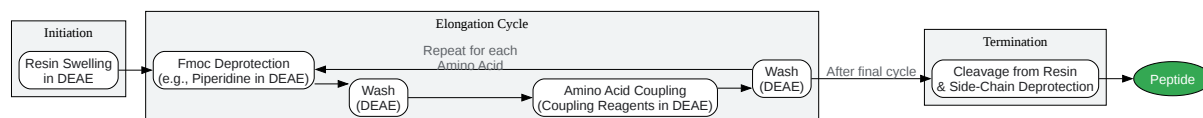
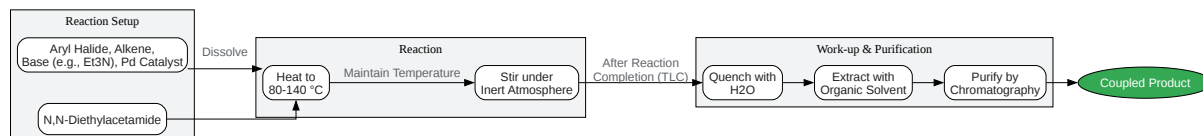
N,N-Diethylacetamide's properties make it an excellent choice for a variety of organic transformations, including palladium-catalyzed cross-coupling reactions, peptide synthesis, and polymerization reactions.

Palladium-Catalyzed Cross-Coupling Reactions

The high boiling point and thermal stability of DEAE are particularly advantageous in palladium-catalyzed cross-coupling reactions, such as the Heck and Suzuki-Miyaura reactions, which often require elevated temperatures to proceed efficiently.[1]

The Heck reaction is a powerful tool for the formation of carbon-carbon bonds between aryl or vinyl halides and alkenes. While specific protocols detailing the use of **N,N-Diethylacetamide** are not abundantly available in public literature, its properties align well with the requirements for this reaction. Polar aprotic solvents are known to be effective in Heck reactions.[3]

General Experimental Workflow for a Heck Reaction:



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